

# 2'-Bromo-4'-fluoroacetophenone physical properties

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## Compound of Interest

Compound Name: 2'-Bromo-4'-fluoroacetophenone

Cat. No.: B118180

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An In-depth Technical Guide to the Physical Properties of **2'-Bromo-4'-fluoroacetophenone**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2'-Bromo-4'-fluoroacetophenone** (CAS No. 403-29-2), a key intermediate in organic and medicinal chemistry. This document consolidates essential data, outlines a standard experimental protocol for property determination, and presents a logical workflow for the characterization of such chemical intermediates.

## Compound Overview

**2'-Bromo-4'-fluoroacetophenone**, also known as 4-Fluorophenacyl bromide, is an organohalogen and aromatic ketone.<sup>[1]</sup> Its structure, featuring a phenyl ring substituted with fluorine and a brominated acetyl group, makes it a versatile building block in the synthesis of various pharmaceutical and agrochemical compounds.<sup>[1][2]</sup> At room temperature, it typically appears as a white to light yellow or beige crystalline solid.<sup>[1][2][3][4]</sup>

## Physical and Chemical Properties

The fundamental physical and chemical properties of **2'-Bromo-4'-fluoroacetophenone** are summarized below. This data is critical for its handling, reaction setup, and purification.

Property	Value	Source(s)
CAS Number	403-29-2	[2][3][5]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> BrFO	[2][3][5]
Molecular Weight	217.04 g/mol	[2][5][6]
Appearance	White to light yellow/cream or beige crystalline powder or flakes.	[1][2][3][4]
Melting Point	46-50 °C.[2][3] Other sources report a range of 47-49 °C.[4][7]	[2][3][4][7]
Boiling Point	150 °C at 12 mmHg.[4][5] Another source reports 153 °C at 12 mmHg.[2]	[2][4][5]
Solubility	Soluble in methanol.[1][2][4] Sparingly soluble in water.[1]	[1][2][4]
Flash Point	>110 °C (>230 °F).[5] One source specifies 113 °C (235.4 °F) in a closed cup test.[6]	[5][6]
Purity (by GC)	Typically ≥96.0% or >97.0%.[2][3]	[2][3]

## Experimental Protocols

Accurate determination of physical properties is fundamental to chemical characterization. Below is a standard methodology for determining the melting point of a solid organic compound like **2'-Bromo-4'-fluoroacetophenone**.

Objective: To determine the melting point range of a solid sample using a digital melting point apparatus.

Materials:

- Sample of **2'-Bromo-4'-fluoroacetophenone**
- Capillary tubes (closed at one end)
- Digital melting point apparatus (e.g., Mel-Temp® or similar)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

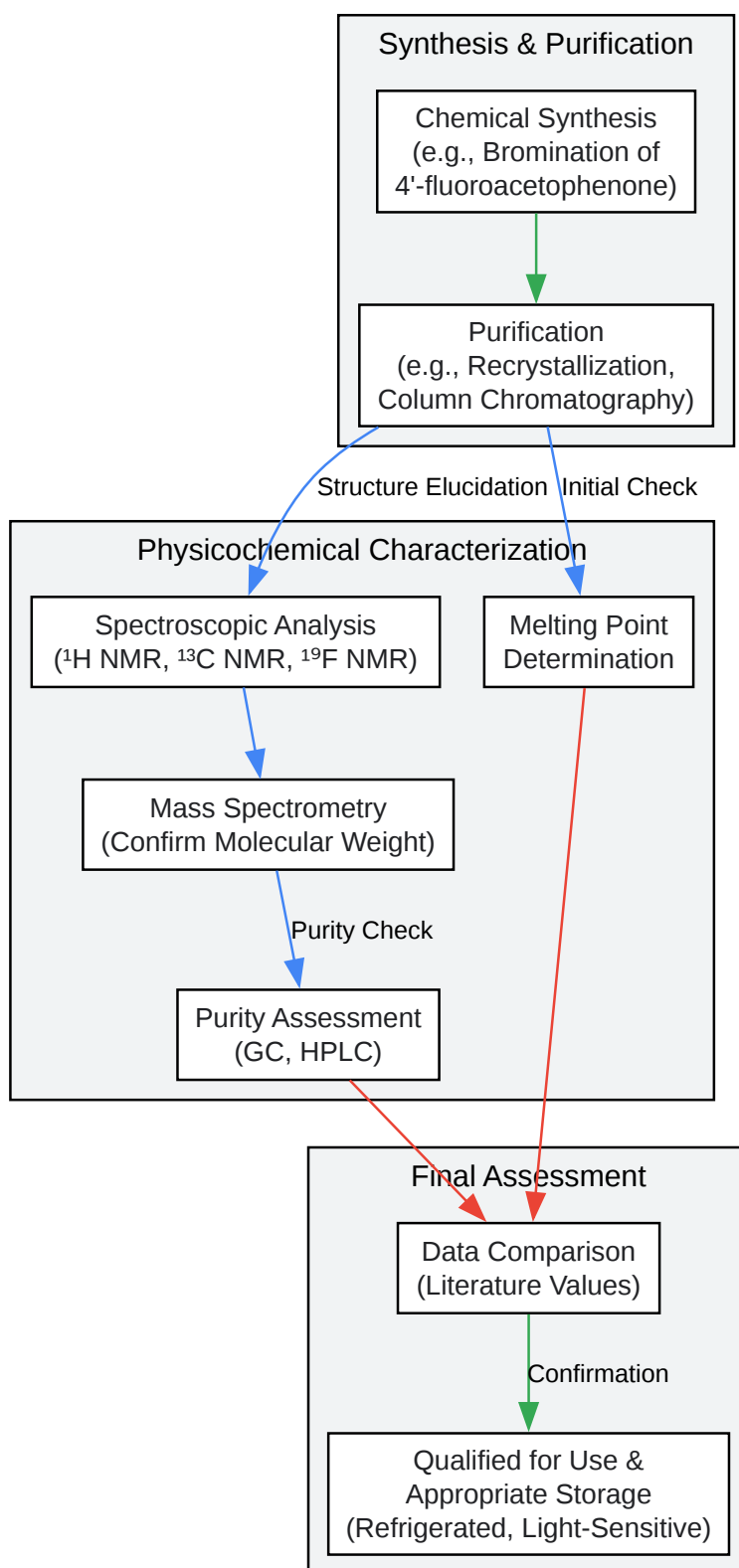
#### Methodology:

- **Sample Preparation:** Ensure the **2'-Bromo-4'-fluoroacetophenone** sample is completely dry and in the form of a fine powder. If necessary, gently crush the crystals using a mortar and pestle.
- **Capillary Tube Loading:** Tap the open end of a capillary tube into the powdered sample, forcing a small amount of the solid into the tube. Invert the tube and tap its closed end gently on a hard surface to pack the sample tightly into the bottom. The packed sample height should be approximately 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus. Set the starting temperature to approximately 10-15 °C below the expected melting point (e.g., start at 35 °C).
- **Heating Rate:** Set a slow, steady heating rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, thermometer, and heating block. A rapid heating rate can lead to an artificially wide and inaccurate melting range.
- **Observation and Recording:**
  - Observe the sample through the magnifying lens.
  - Record the temperature ( $T_1$ ) at which the first drop of liquid appears.
  - Record the temperature ( $T_2$ ) at which the entire solid sample has completely melted into a clear liquid.

- Reporting: The melting point is reported as the range from  $T_1$  to  $T_2$ . For a pure compound, this range is typically narrow (0.5-2 °C).

## Logical Workflow for Characterization

The characterization of a synthesized chemical intermediate like **2'-Bromo-4'-fluoroacetophenone** follows a logical progression to confirm its identity and purity. The following diagram illustrates a typical workflow for researchers.



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Caption: General workflow for the synthesis and characterization of a chemical intermediate.

## Handling and Storage

**2'-Bromo-4'-fluoroacetophenone** is classified as a corrosive substance that causes severe skin burns and eye damage.[2][5] It is also a lachrymator, meaning it can cause tearing.[4] Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn during handling. All work should be conducted in a well-ventilated chemical fume hood.[5]

For storage, the compound should be kept in a tightly closed container in a dry, refrigerated (0-10°C) place.[2][5] It is noted to be sensitive to light, heat, and moisture.[2][5]

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-Bromo-4'-fluoroacetophenone | 403-29-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. 2-Bromo-4'-fluoroacetophenone, 97% 25 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 4. 2-Bromo-4'-fluoroacetophenone | 403-29-2 [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. 2-ブロモ-4'-フルオロアセトフェノン 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. 4-Fluorophenacyl bromide, 97% 403-29-2 India [ottokemi.com]
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